

6-Bromohexyl 2-hexyldecanoate molecular weight and formula

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Compound of Interest

Compound Name: 6-Bromohexyl 2-hexyldecanoate

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An In-depth Technical Guide to 6-Bromohexyl 2-hexyldecanoate

This guide provides core technical specifications for **6-Bromohexyl 2-hexyldecanoate**, a lipid compound utilized in the development of lipid nanoparticles and other nanomaterials.^{[1][2]} The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

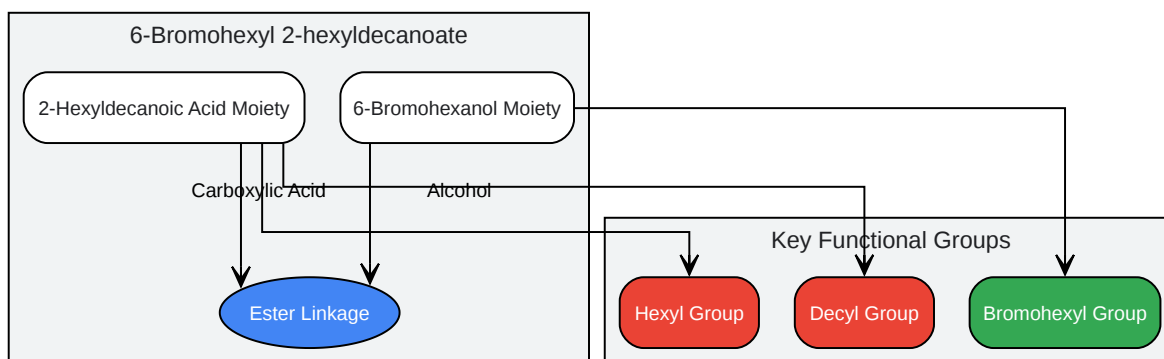
Molecular Properties

The fundamental molecular characteristics of **6-Bromohexyl 2-hexyldecanoate** are summarized in the table below. These values are derived from theoretical calculations and have been consistently reported across various chemical suppliers.

Property	Value	References
Chemical Formula	C22H43BrO2	^{[1][2][3][4][5][6][7]}
Molecular Weight	~419.49 g/mol	^{[3][6]}
Exact Mass	418.2446 u	^[3]
CAS Number	2644752-91-8	^{[1][2][3][4]}

Structural Information

6-Bromohexyl 2-hexyldecanoate is an ester composed of a 2-hexyldecanoic acid moiety and a 6-bromohexanol moiety. The terminal bromide atom is a key functional group that allows for further chemical modifications, making it a valuable component in the synthesis of more complex lipid structures for applications such as lipid nanoparticle formation.[2][3]



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Caption: Logical relationship of the constituent parts of **6-Bromohexyl 2-hexyldecanoate**.

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